

# use of 3-(Piperidine-1-carbonyl)phenylboronic acid in medicinal chemistry

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 3-(Piperidine-1-carbonyl)phenylboronic acid

Cat. No.: B1593276

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An Application Guide to **3-(Piperidine-1-carbonyl)phenylboronic Acid** in Medicinal Chemistry

## Introduction: A Versatile Scaffold in Modern Drug Discovery

**3-(Piperidine-1-carbonyl)phenylboronic acid** is a key building block in medicinal chemistry, valued for its role in the synthesis of complex organic molecules. Its structure, featuring a phenylboronic acid motif coupled to a piperidine amide, provides a versatile handle for constructing carbon-carbon bonds, most notably through palladium-catalyzed cross-coupling reactions. This reagent has proven instrumental in the development of targeted therapies for a range of diseases, including cancer, inflammatory conditions, and metabolic disorders[1]. The boronic acid group is a cornerstone of the Suzuki-Miyaura coupling reaction, while the piperidine moiety can influence solubility, metabolic stability, and target engagement of the final compound.

This guide provides an in-depth overview of the applications of **3-(piperidine-1-carbonyl)phenylboronic acid**, with a focus on its use in the synthesis of enzyme inhibitors. It includes detailed protocols, mechanistic insights, and practical guidance for researchers in drug development.

## Physicochemical Properties

A clear understanding of the reagent's properties is crucial for its effective use in synthesis.

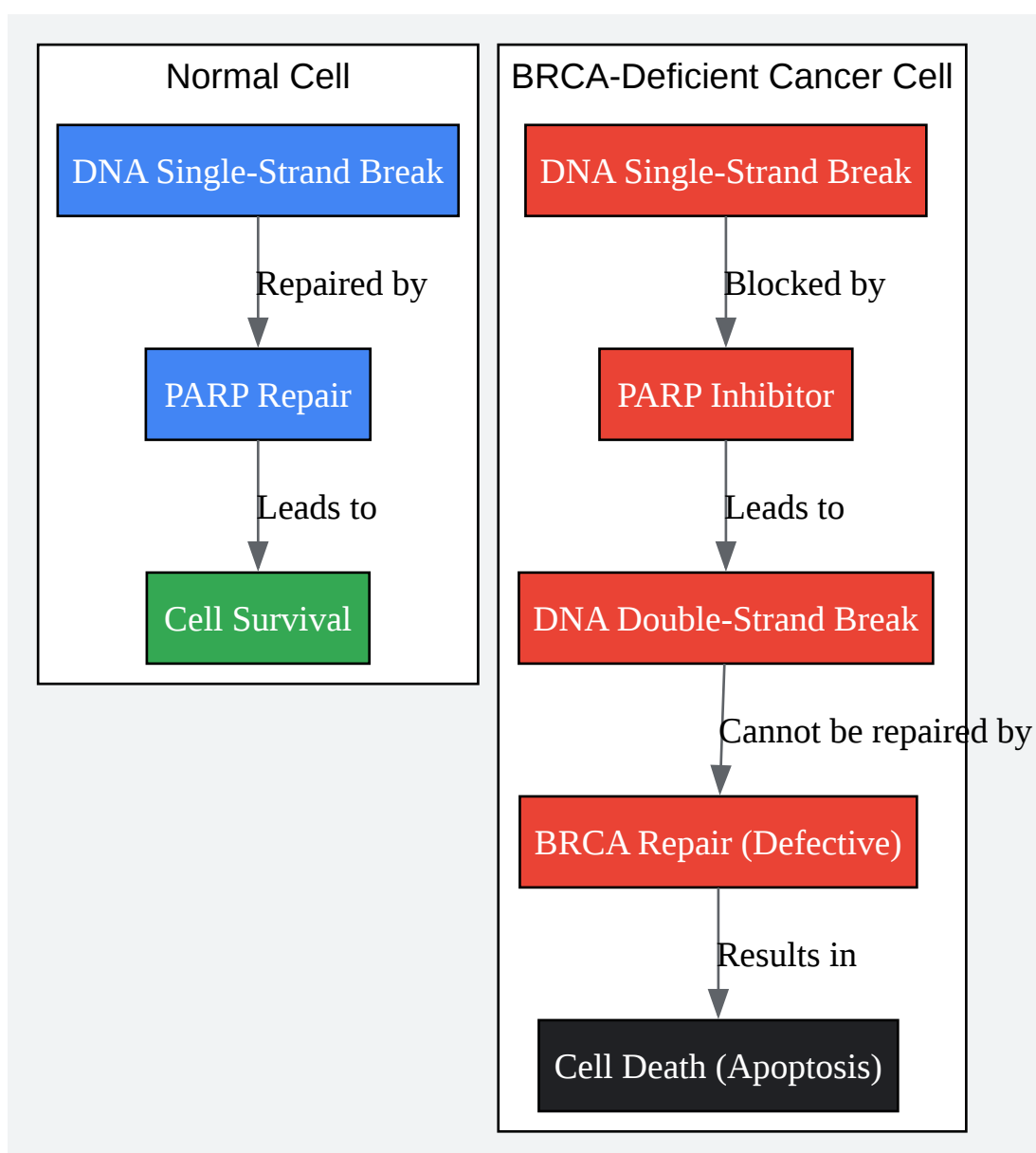
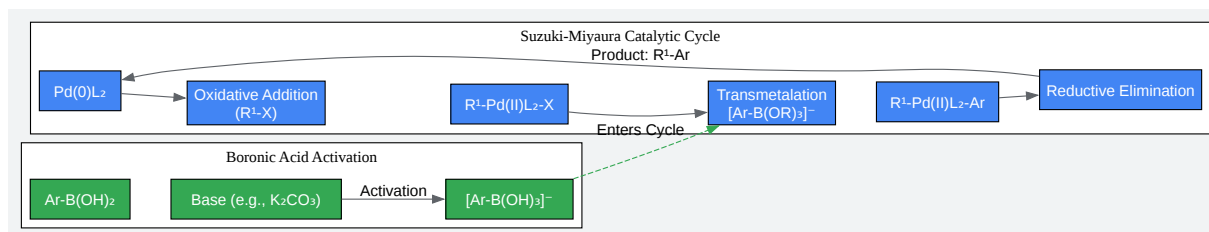
Property	Value
Molecular Formula	C <sub>12</sub> H <sub>16</sub> BNO <sub>3</sub> [2]
Molecular Weight	233.07 g/mol [2][3]
Appearance	Typically a solid[2]
InChI Key	XFTARKGZGNWJJT-UHFFFAOYSA-N[2][3]
Primary Application	Suzuki-Miyaura cross-coupling reactions[4]

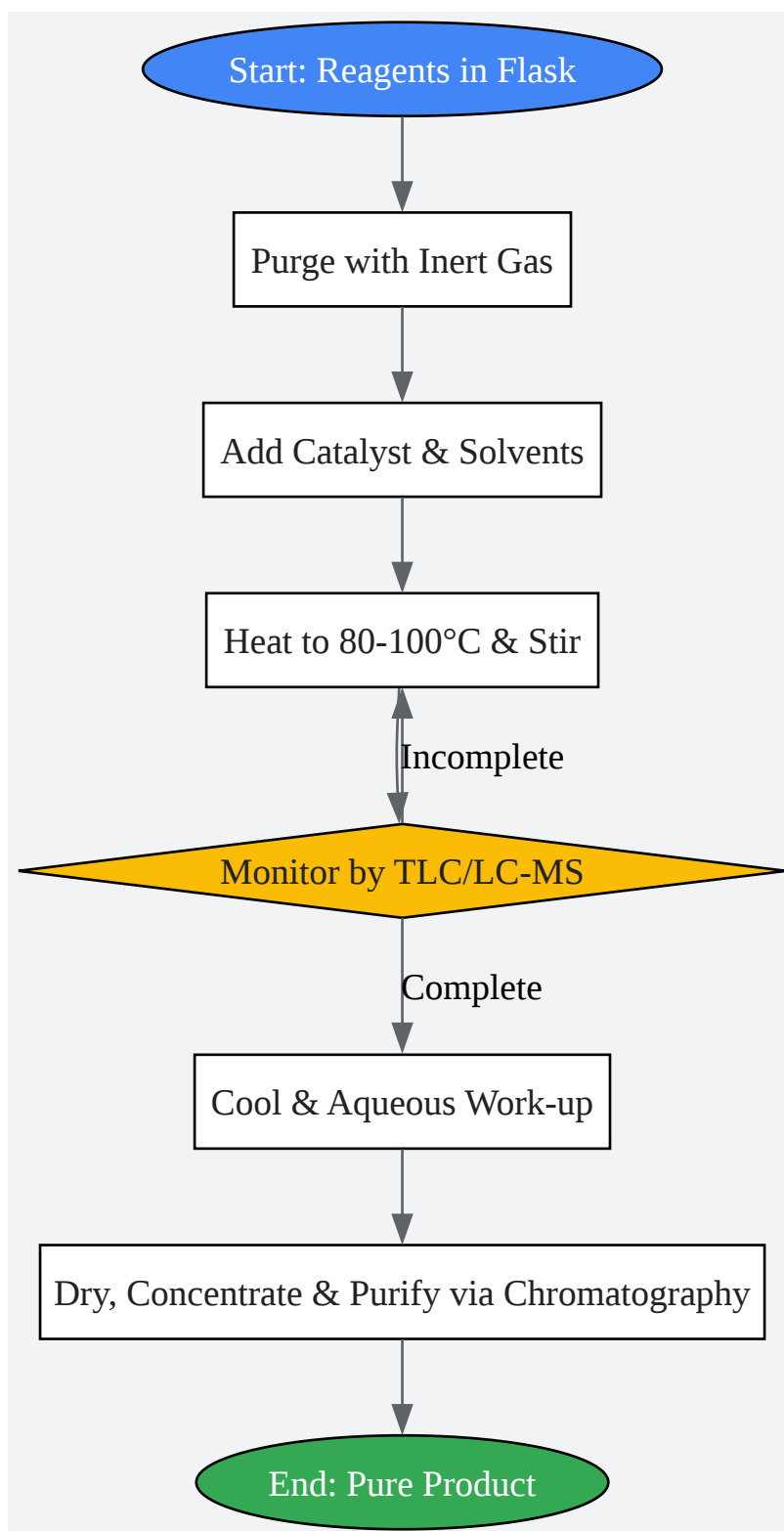
## Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The primary utility of **3-(piperidine-1-carbonyl)phenylboronic acid** lies in its function as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction. This powerful palladium-catalyzed transformation forges a new carbon-carbon bond between the boronic acid's aryl group and an organohalide or triflate. The reaction is renowned for its mild conditions, high functional group tolerance, and the commercial availability of a vast array of boronic acids and coupling partners[5].

The catalytic cycle, a cornerstone of modern organic synthesis, involves three key steps:

- **Oxidative Addition:** The active Pd(0) catalyst inserts into the carbon-halide bond of the coupling partner (e.g., an aryl bromide).
- **Transmetalation:** The organic group from the boronic acid is transferred to the palladium center, a step often facilitated by a base.
- **Reductive Elimination:** The two coupled organic fragments are expelled from the palladium center, forming the new C-C bond and regenerating the Pd(0) catalyst[4].





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- To cite this document: BenchChem. [use of 3-(Piperidine-1-carbonyl)phenylboronic acid in medicinal chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593276#use-of-3-piperidine-1-carbonyl-phenylboronic-acid-in-medicinal-chemistry]

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